

Linoleoylcarnitine: A Technical Guide to its Biochemical Properties, Structure, and Function

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Compound of Interest

Compound Name: *Linoleoylcarnitine*

CAS No.: 36816-10-1

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Introduction

Linoleoylcarnitine is a long-chain acylcarnitine, an ester of the essential nutrient L-carnitine and the polyunsaturated fatty acid, linoleic acid. As a key intermediate in cellular metabolism, **linoleoylcarnitine** plays a critical role in the transport of long-chain fatty acids into the mitochondrial matrix for subsequent β -oxidation and energy production. This guide provides an in-depth exploration of the biochemical and structural properties of **linoleoylcarnitine**, its metabolic significance, and its emerging roles in various physiological and pathophysiological states. Designed for researchers, scientists, and professionals in drug development, this document synthesizes current knowledge to offer a comprehensive technical resource.

Chemical Structure and Physicochemical Properties

A thorough understanding of the chemical nature of **linoleoylcarnitine** is fundamental to appreciating its biological function and for the development of analytical and therapeutic strategies.

Chemical Structure

Linoleoylcarnitine is an amphipathic molecule, possessing both a hydrophilic quaternary ammonium head group from the L-carnitine moiety and a long, hydrophobic acyl chain from linoleic acid.

- IUPAC Name: (3R)-3-[(9Z,12Z)-octadeca-9,12-dienoyl]oxy-4-(trimethylazaniumyl)butanoate[1]
- Chemical Formula: C₂₅H₄₅NO₄[1]
- Molecular Weight: 423.6 g/mol [1]
- SMILES: CCCCC/C=C\C/C=C\CCCCCCCC(=O)OC(C)C[1]
- InChI: InChI=1S/C25H45NO4/c1-5-6-7-8-9-10-11-12-13-14-15-16-17-18-19-20-25(29)30-23(21-24(27)28)22-26(2,3)4/h9-10,12-13,23H,5-8,11,14-22H2,1-4H3/b10-9-,13-12-/t23-/m1/s1[1]

Physicochemical Properties

The physicochemical properties of **linoleoylcarnitine** are crucial for its biological transport, interaction with enzymes, and for the development of analytical methods.

Property	Value/Description	Source
XLogP3	7.2	[1]
pKa (predicted)	~3.8 (for the carboxylic acid group)	General L-carnitine data
Solubility	Soluble in organic solvents such as ethanol, methanol, DMSO, and dimethylformamide (DMF). Limited solubility in aqueous solutions.	[2]

The high XLogP3 value indicates a significant lipophilic character, which is expected due to the long linoleic acid chain. This property dictates its association with cellular membranes and lipid-

binding proteins. The pKa of the carboxylic acid group is similar to that of L-carnitine, indicating that it will be deprotonated at physiological pH, contributing to the zwitterionic nature of the molecule.

Biochemical Synthesis and Metabolism

Linoleoylcarnitine is not directly synthesized in a de novo pathway but is formed through the esterification of L-carnitine with linoleoyl-CoA. This reaction is a key step in the transport of linoleic acid into the mitochondria.

Biosynthesis of L-Carnitine

The biosynthesis of L-carnitine is a multi-step enzymatic process that occurs in the liver, kidneys, and brain from the essential amino acids lysine and methionine.[3] The pathway involves four key enzymes: Nε-trimethyllysine hydroxylase, 3-hydroxy-Nε-trimethyllysine aldolase, 4-N-trimethylaminobutyraldehyde dehydrogenase, and γ-butyrobetaine hydroxylase.[4]

Formation of Linoleoylcarnitine: The Carnitine Shuttle

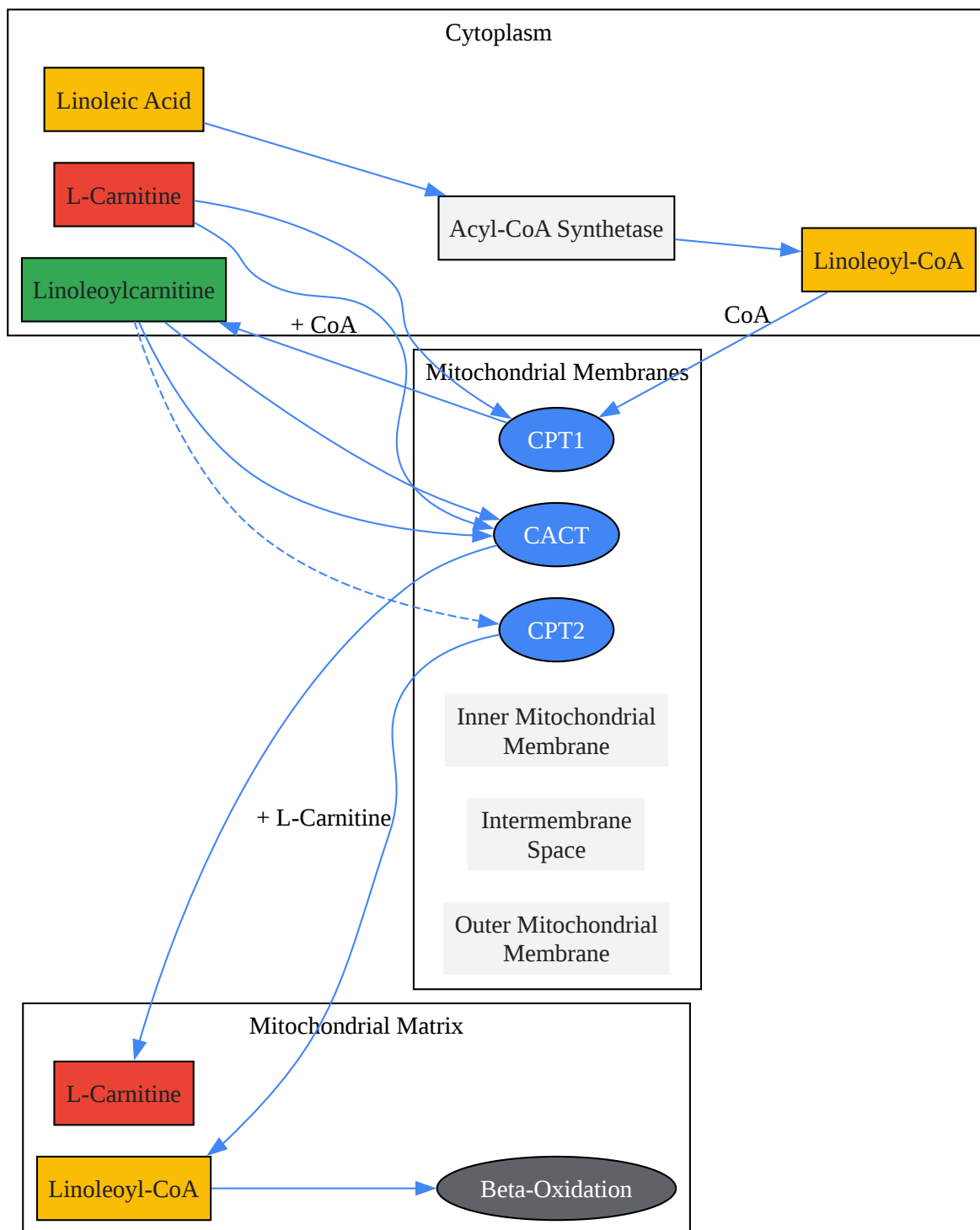
The primary mechanism for the formation of **linoleoylcarnitine** is through the action of the carnitine shuttle system, which facilitates the transport of long-chain fatty acids across the inner mitochondrial membrane. This process is catalyzed by a family of enzymes known as carnitine palmitoyltransferases (CPTs).[5]

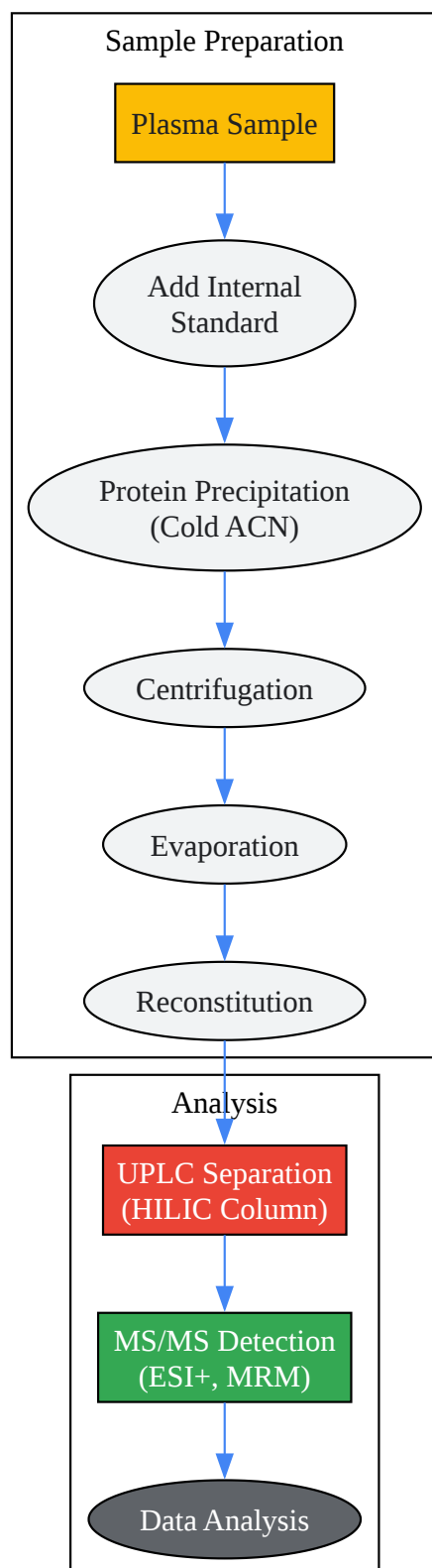
- **Activation of Linoleic Acid:** In the cytoplasm, linoleic acid is first activated to its coenzyme A (CoA) ester, linoleoyl-CoA, by the enzyme acyl-CoA synthetase.
- **CPT1-Mediated Esterification:** At the outer mitochondrial membrane, carnitine palmitoyltransferase 1 (CPT1) catalyzes the transfer of the linoleoyl group from linoleoyl-CoA to L-carnitine, forming **linoleoylcarnitine** and releasing free CoA.[5]
- **Translocation:** **Linoleoylcarnitine** is then transported across the inner mitochondrial membrane into the mitochondrial matrix by the carnitine-acylcarnitine translocase (CACT).[5]
- **CPT2-Mediated Re-esterification:** In the mitochondrial matrix, carnitine palmitoyltransferase 2 (CPT2), located on the inner mitochondrial membrane, catalyzes the reverse reaction,

transferring the linoleoyl group from **linoleoylcarnitine** back to CoA to reform linoleoyl-CoA. The regenerated L-carnitine is then transported back to the cytoplasm by CACT.

The reformed linoleoyl-CoA in the mitochondrial matrix is now available for β -oxidation to produce acetyl-CoA, which enters the citric acid cycle for ATP production.

Diagram: The Carnitine Shuttle and Formation of **Linoleoylcarnitine**





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